

2-Chloro-5-aminophenol safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Chloro-5-aminophenol

CAS No.: 6358-06-1

Cat. No.: B042359

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Technical Safety & Handling Guide: **2-Chloro-5-aminophenol** CAS: 6358-06-1 | Formula: C_6H_6ClNO | Mol.[1][2] Weight: 143.57 g/mol [2][3][4]

Executive Summary & Strategic Utility

2-Chloro-5-aminophenol (also known as 5-amino-2-chlorophenol) is a critical aromatic intermediate used extensively in the synthesis of heterocycles for pharmaceutical development. [5] Unlike its isomer 2-amino-5-chlorophenol, this compound features a specific para-amino ortho-chloro substitution pattern relative to the hydroxyl group, imparting unique reactivity profiles essential for constructing:

- Antimalarial Quinolones: It serves as a scaffold for the benzoxazole and benzothiazole rings found in next-generation antimalarials.
- Anti-HIV Agents: Utilized in the synthesis of pyrimidinylphenylamine derivatives.[6]
- Agrochemicals: A precursor for 2,6-dichlorobenzoxazole, a key herbicide intermediate.[7]

Target Audience: This guide addresses the safety, stability, and handling requirements for Medicinal Chemists and Process Safety Engineers handling this compound from milligram-scale optimization to kilogram-scale pilot production.

Critical Hazard Identification (GHS & Beyond)

While standard Safety Data Sheets (SDS) classify this material as an irritant, field experience dictates a higher level of caution due to the synergistic effects of the phenol and amine functional groups.

GHS Classification & Risk Analysis

Hazard Class	Category	Hazard Statement	Technical Interpretation for Lab Personnel
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed	Bioavailability is moderate; avoid hand-to-mouth contamination via gloves.
Acute Toxicity (Dermal)	Cat 4	H312: Harmful in contact with skin	High Risk: The chloro-phenol moiety increases lipophilicity, enhancing skin absorption compared to simple aminophenols.
Skin/Eye Irritation	Cat 2/2A	H315/H319: Causes skin/eye irritation	Dust is highly irritating to mucous membranes. Corneal opacity is a risk if untreated.
STOT - SE	Cat 3	H335: Respiratory irritation	Inhalation of dust triggers immediate coughing/bronchospasm.

Unlisted Hazards (Expert Insight)

- **Oxidative Instability:** Like most aminophenols, this compound is prone to rapid oxidation upon air exposure, turning from an off-white/gray powder to a dark brown/black tar. This

degradation not only lowers yield but can produce quinone imines, which are often potent sensitizers.

- **Dust Explosion Potential:** As a finely divided organic solid, it poses a deflagration risk if suspended in air near ignition sources (static discharge).

Physicochemical Profile

Property	Value	Operational Note
Appearance	Gray to off-white powder	Darkening indicates oxidation/impurity.
Melting Point	158–161 °C	Sharp melt indicates high purity; broad range suggests oxidation.
pKa	~8.55 (Predicted)	Phenolic proton is weakly acidic; amine is weakly basic.
Solubility	DMSO, Methanol, Ethanol	Poor solubility in non-polar solvents (Hexane, DCM).
Partition Coeff.	LogP ~ 1.5 - 2.0	Lipophilic enough to cross biological membranes.

Safe Handling & Engineering Controls

Core Directive: Containment is the primary defense. Do not rely solely on PPE.

Engineering Controls

- **Solid Handling:** All weighing and transfer operations must occur inside a Chemical Fume Hood or a Powder Containment Enclosure.
- **Static Control:** Use anti-static weighing boats and ground all metal spatulas/equipment, especially during scale-up (>100g).

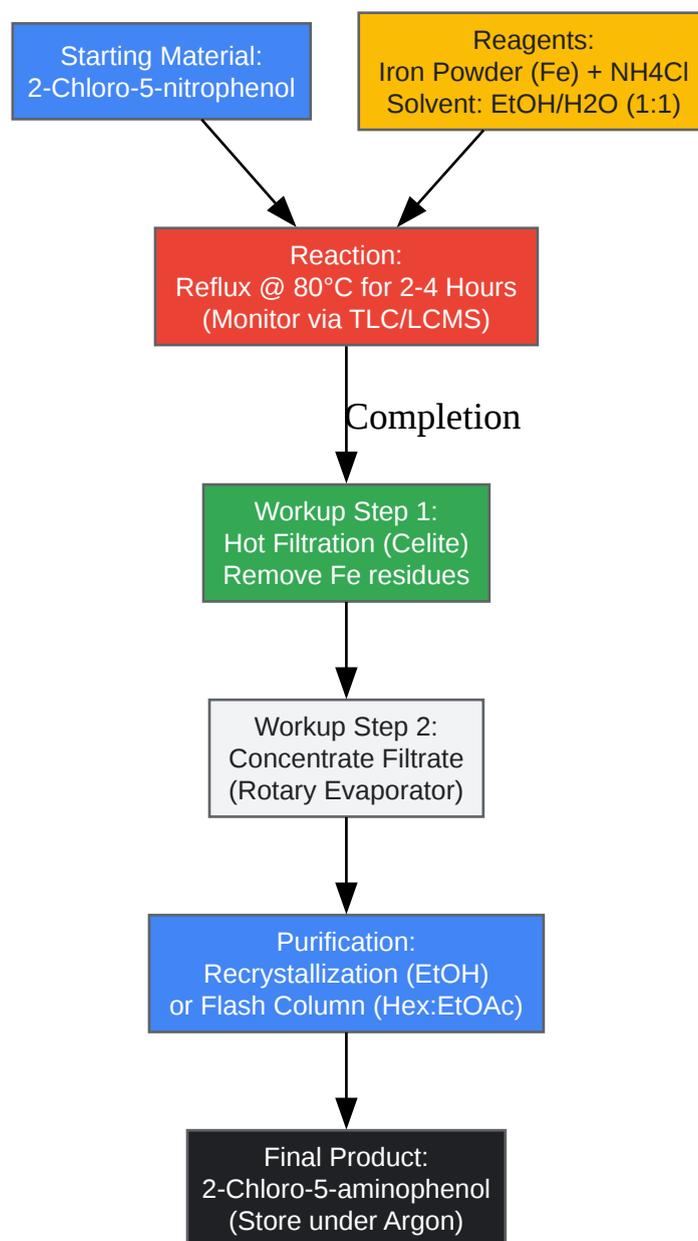
Personal Protective Equipment (PPE) Matrix

Body Part	Standard Protocol (<10g)	Scale-Up Protocol (>10g)	Rationale
Hands	Double Nitrile Gloves (0.11mm)	Laminate Film (Silver Shield) under Nitrile	Chlorinated phenols can permeate standard nitrile over time.
Respiratory	Fume Hood (No respirator needed)	P100/N95 Respirator + Fume Hood	Redundancy required for large dust generation events.
Eyes	Chemical Splash Goggles	Goggles + Face Shield	Dust can bypass standard safety glasses.
Body	Lab Coat (Cotton/Poly)	Tyvek® Coveralls	Prevent dust accumulation on street clothes.

Experimental Workflow: Synthesis & Purification

The most reliable synthesis route involves the reduction of 2-chloro-5-nitrophenol. Below is a self-validating protocol designed for high purity.

Synthesis Diagram (DOT)



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Caption: Reduction pathway of 2-chloro-5-nitrophenol to **2-chloro-5-aminophenol** via Bechamp reduction.

Detailed Protocol (Iron/NH₄Cl Reduction)

- Setup: In a round-bottom flask, dissolve 2-chloro-5-nitrophenol (1 eq) in a 1:1 mixture of Ethanol and Water.

- Activation: Add Ammonium Chloride (5 eq) and Iron Powder (4 eq).
- Reflux: Heat to reflux (approx. 80°C) with vigorous stirring. The reaction is heterogeneous; vigorous stirring is crucial for surface contact with Iron.
- Monitoring: Check TLC every hour. The amine product is more polar than the nitro starting material and will fluoresce differently under UV.
- Workup (Critical Step): Filter the mixture while hot through a Celite pad to remove iron sludge. If the solution cools, the product may crystallize in the filter cake, leading to yield loss.
- Isolation: Concentrate the filtrate. The product may precipitate upon cooling or removal of ethanol.

Emergency Response & Storage

First Aid Logic

- Skin Contact: Immediately wash with copious soap and water. Note: While PEG-300 is standard for pure phenol burns, this solid derivative is less corrosive. Water is sufficient if applied immediately.^[8] If irritation persists, seek medical attention.
- Eye Contact: Flush for 15 minutes. Do not rub eyes, as the solid particles are abrasive and corrosive.
- Inhalation: Move to fresh air. If wheezing occurs (bronchospasm), medical observation is required.

Storage & Stability

- Atmosphere: Inert Gas (Argon/Nitrogen) Required. The amine group oxidizes readily.
- Temperature: Refrigerate (2–8 °C) for long-term storage.
- Container: Amber glass vials with Teflon-lined caps to prevent light exposure and moisture ingress.

Disposal & Regulatory Compliance

- Waste Stream: Segregate as Halogenated Organic Waste.
- Destruction: High-temperature incineration equipped with scrubbers for HCl and NOx.
- Do NOT: Do not mix with oxidizing agents (peroxides, nitrates) in the waste stream, as this can cause exothermic decomposition.

References

- National Institutes of Health (NIH) - PubChem. (2025). **2-Chloro-5-aminophenol** (CID 80676).[2] Retrieved from [Link][2]
- Otto Chemie Pvt Ltd. (n.d.). **2-Chloro-5-aminophenol**, 98% CAS 6358-06-1.[2][9][10] Retrieved from [Link][3][7]

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Sources

- 1. 2-Chloro-5-aminophenol CAS#: 6358-06-1 [m.chemicalbook.com]
- 2. 5-Amino-2-chlorophenol | C6H6ClNO | CID 80676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis routes of 2-Chloro-5-aminophenol [benchchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. 2-Chloro-5-aminophenol | 6358-06-1 [chemicalbook.com]
- 7. EP0137460A2 - Process for the preparation of 5-chloro-2-aminophenol - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- 9. 2-Chloro-5-aminophenol synthesis - chemicalbook [chemicalbook.com]

- [10. Manufacturers of 2-Chloro-5-aminophenol, 98%, CAS 6358-06-1, C 7097, along with worldwide shipping | Otto Chemie Pvt Ltd - IN \[ottokemi.com\]](#)
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